Application Note & Protocol: Synthesis of 7-Bromo-2-methylisoquinolin-1(2H)-one

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Compound of Interest

Compound Name:	*7-Bromo-2-methylisoquinolin-1(2H)-one*
CAS No.:	*1290634-35-3*
Cat. No.:	*B087775*

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Abstract

This document provides a comprehensive guide for the synthesis of **7-Bromo-2-methylisoquinolin-1(2H)-one**, a key intermediate in the development of various pharmacologically active molecules. The protocol herein is adapted from established methodologies for the synthesis of related isoquinolinone cores and is designed to be both robust and reproducible for researchers in organic synthesis and medicinal chemistry. We will delve into the mechanistic underpinnings of the procedural steps, offering insights into the selection of reagents and reaction conditions to ensure a high degree of success.

Introduction: The Significance of the Isoquinolinone Scaffold

The isoquinolin-1(2H)-one framework is a privileged scaffold in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities. The introduction of a bromine atom at the 7-position provides a versatile handle for further functionalization, typically through cross-coupling reactions, enabling the exploration of a broad chemical space in drug

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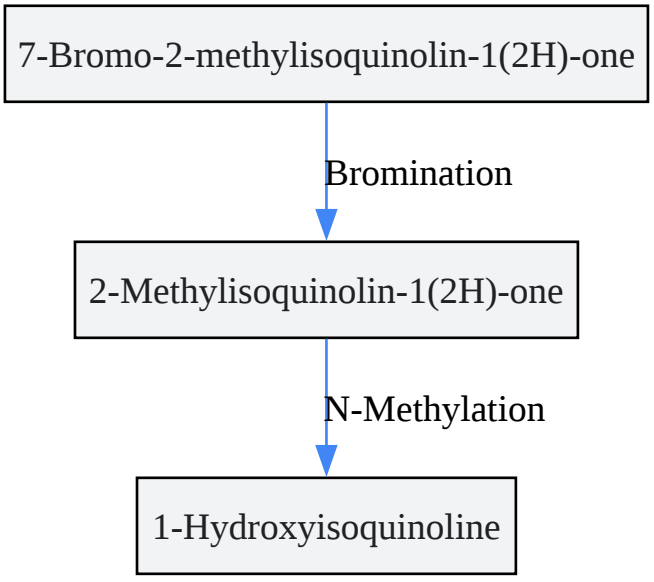
discovery programs. The N-methylation of the isoquinolinone nitrogen can significantly modulate the compound's physicochemical properties, such as solubility and metabolic stability. This guide details a reliable two-step synthesis to access this valuable building block.

Retrosynthetic Analysis and Strategy

Our synthetic strategy is predicated on a two-step sequence starting from the commercially available 1-hydroxyisoquinoline. The first step involves the N-methylation of the lactam nitrogen, followed by a regioselective bromination of the isoquinolinone core.

Diagram 1: Retrosynthetic Analysis



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Caption: A simplified retrosynthetic pathway for **7-Bromo-2-methylisoquinolin-1(2H)-one**.

Materials and Reagents

Successful execution of this protocol requires adherence to the quality and purity of the reagents listed below. All reagents should be of analytical grade or higher and used as received from the supplier unless otherwise noted.

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Reagent	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Supplier	Notes
1-Hydroxyisoquinoline	491-30-5	C_9H_7NO	145.16	Sigma-Aldrich	Starting Material
Methyl Iodide	74-88-4	CH_3I	141.94	Sigma-Aldrich	Reagent for Methylation
Potassium Carbonate	584-08-7	K_2CO_3	138.21	Sigma-Aldrich	Base
Methanol	67-56-1	CH_3OH	32.04	Sigma-Aldrich	Solvent
N-Bromosuccinimide (NBS)	128-08-5	$C_4H_4BrNO_2$	177.98	Sigma-Aldrich	Brominating Agent
Acetonitrile (MeCN)	75-05-8	C_2H_3N	41.05	Sigma-Aldrich	Solvent, Anhydrous
Dichloromethane (DCM)	75-09-2	CH_2Cl_2	84.93	Sigma-Aldrich	Solvent for Extraction
Saturated Sodium Bicarbonate	N/A	$NaHCO_3$	84.01	Sigma-Aldrich	Aqueous Solution
Brine	N/A	NaCl	58.44	Sigma-Aldrich	Saturated Aqueous Solution
Anhydrous Sodium Sulfate	7757-82-6	Na_2SO_4	142.04	Sigma-Aldrich	Drying Agent

Experimental Procedure

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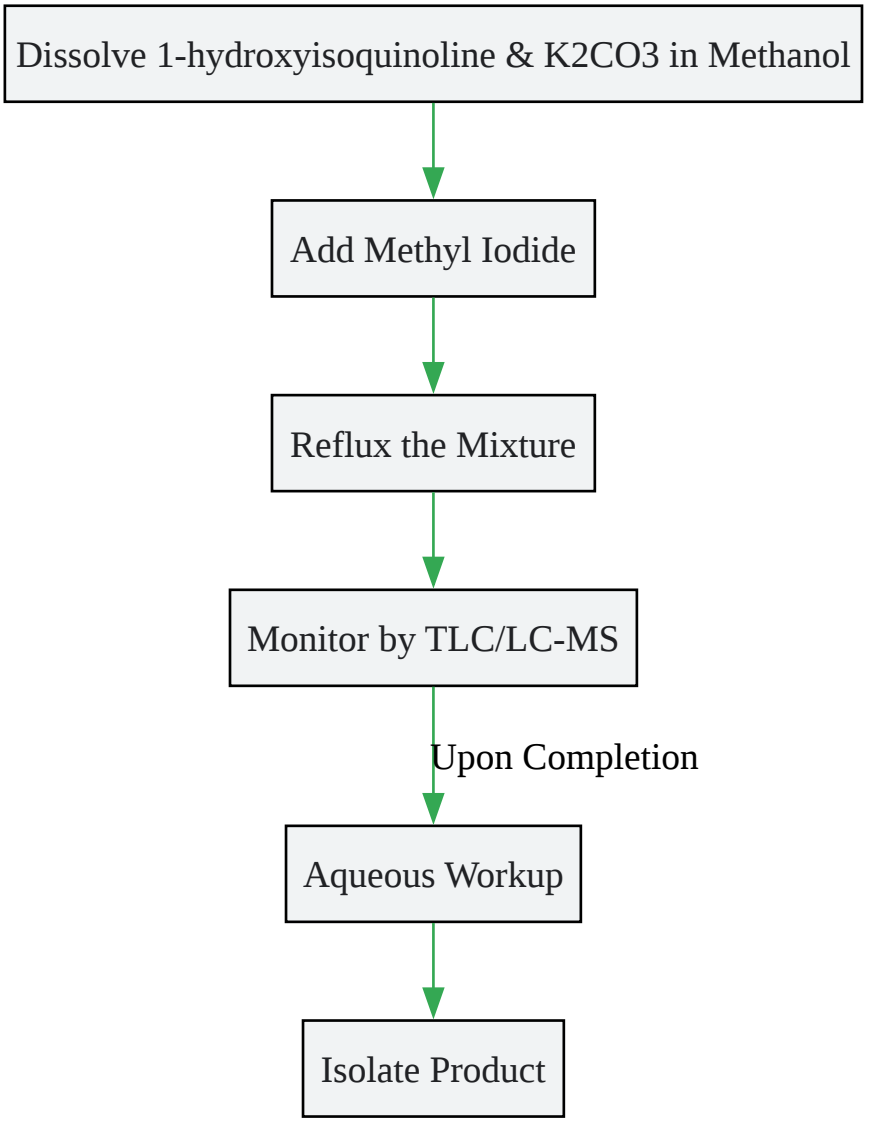
This protocol is divided into two main stages: the N-methylation of 1-hydroxyisoquinoline and the subsequent bromination to yield the final product.

Step 1: Synthesis of 2-Methylisoquinolin-1(2H)-one

Diagram 2: Workflow for N-Methylation



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Caption: The experimental workflow for the N-methylation of 1-hydroxyisoquinoline.

Protocol:

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- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 1-hydroxyisoquinoline (1.0 eq) and potassium carbonate (1.5 eq).
- Add methanol to the flask to create a suspension (approximately 10 mL per gram of 1-hydroxyisoquinoline).
- Begin stirring the suspension at room temperature.
- Slowly add methyl iodide (1.2 eq) to the reaction mixture.
- Heat the mixture to reflux and maintain this temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Upon completion, cool the reaction mixture to room temperature.
- Remove the methanol under reduced pressure using a rotary evaporator.
- To the resulting residue, add dichloromethane and water.
- Separate the organic layer. Extract the aqueous layer with dichloromethane (2x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to afford 2-methylisoquinolin-1(2H)-one, which can be used in the next step without further purification if deemed sufficiently pure by analysis (e.g., ^{1}H NMR).

Rationale: The deprotonation of the hydroxyl group of 1-hydroxyisoquinoline (which exists in tautomeric equilibrium with isoquinolin-1(2H)-one) by potassium carbonate generates a nucleophilic oxygen or nitrogen.[1] The subsequent alkylation with methyl iodide proceeds via an S_n2 mechanism to yield the N-methylated product.[1] Methanol is a suitable polar protic solvent for this transformation.

Step 2: Synthesis of 7-Bromo-2-methylisoquinolin-1(2H)-one

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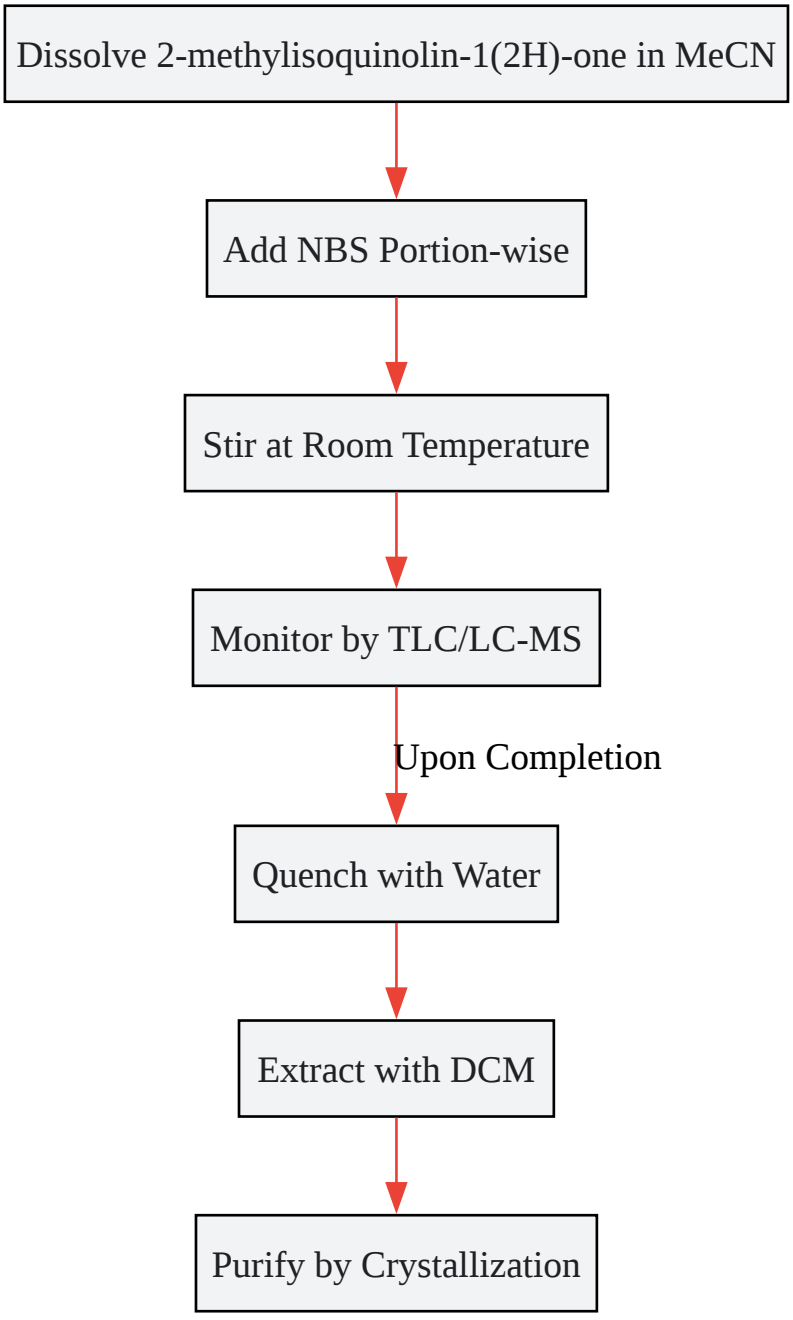
Diagram 3: Workflow for Bromination



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Caption: The experimental workflow for the bromination of 2-methylisoquinolin-1(2H)-one.

Protocol:

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- Dissolve the 2-methylisoquinolin-1(2H)-one (1.0 eq) from the previous step in anhydrous acetonitrile in a round-bottom flask equipped with a magnetic stir bar.
- To this solution, add N-Bromosuccinimide (NBS) (1.0-1.2 eq) portion-wise at room temperature. The addition of NBS can be slightly exothermic, so careful monitoring of the temperature is advised.
- Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC or LC-MS.
- Upon completion of the reaction, water is added to the reaction mixture to precipitate the crude product.[1]
- Filter the resulting solid and wash with cold water.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **7-Bromo-2-methylisoquinolin-1(2H)-one** as a solid.

Rationale: N-Bromosuccinimide is a convenient and effective electrophilic brominating agent.[1] The isoquinolinone ring is an electron-rich aromatic system, making it susceptible to electrophilic aromatic substitution. The regioselectivity of the bromination is directed by the electronic properties of the heterocyclic ring system. Acetonitrile is an appropriate polar aprotic solvent for this reaction. The use of NBS is often preferred over elemental bromine for safety and handling reasons in a laboratory setting.[1]

Characterization

The final product should be characterized by standard analytical techniques to confirm its identity and purity:

- ^{1}H and ^{13}C NMR: To confirm the structure and regiochemistry of the bromine substitution.
- Mass Spectrometry: To confirm the molecular weight of the product.
- Melting Point: To assess the purity of the crystalline solid.

Safety Precautions

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- Methyl Iodide: is a toxic and volatile substance. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn.
- N-Bromosuccinimide: is a lachrymator and an irritant. Avoid inhalation and contact with skin and eyes.
- Solvents: Methanol, acetonitrile, and dichloromethane are flammable and/or toxic. Handle with care in a fume hood.

Conclusion

The protocol outlined in this application note provides a reliable and efficient method for the synthesis of **7-Bromo-2-methylisoquinolin-1(2H)-one**. By understanding the chemical principles behind each step, researchers can confidently prepare this versatile intermediate for applications in drug discovery and development.

References

- Primer, D. N., Yong, K., Ramirez, A., Kreilein, M., & Ferretti, A. C. (2022). Development of a Process to a 4-Arylated 2-Methylisoquinolin-1(2H)-one for the Treatment of Solid Tumors: Lessons in Ortho-Bromination, Selective Solubility, Pd Deactivation, and Form Control. Organic Process Research & Development, 26(5), 1437–1447. [Link]

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